

Technical Support Center: Synthesis of 2-(6-Aminopyridin-2-yl)acetic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(6-Aminopyridin-2-yl)acetic acid

Cat. No.: B1520037

[Get Quote](#)

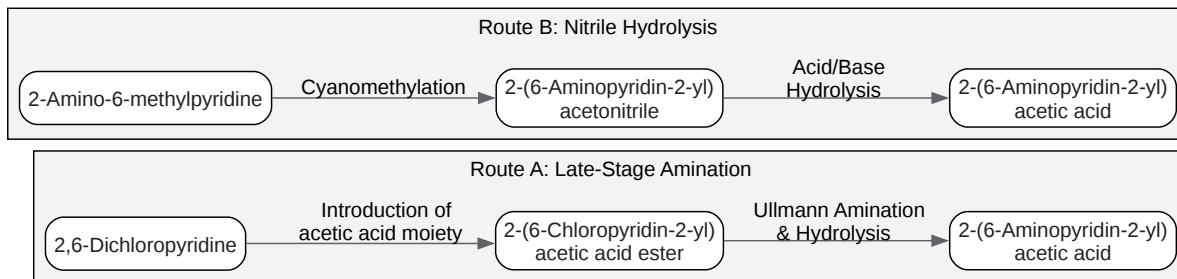
Prepared by the Office of the Senior Application Scientist

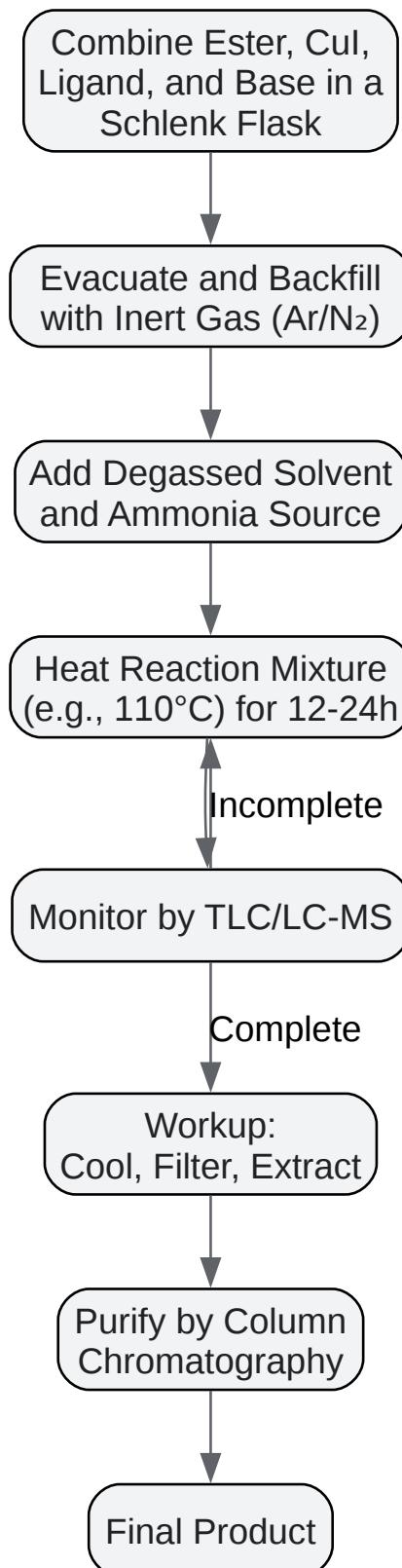
Welcome to the technical support guide for the synthesis of **2-(6-Aminopyridin-2-yl)acetic acid** (CAS 339195-51-6)[1]. This molecule is a crucial heterocyclic building block in medicinal chemistry. This guide is designed for researchers, chemists, and drug development professionals to navigate the common challenges encountered during its synthesis and to provide actionable strategies for yield improvement and troubleshooting.

Section 1: Overview of Synthetic Strategies

The synthesis of **2-(6-Aminopyridin-2-yl)acetic acid** can be approached via several routes. However, two primary pathways have emerged as the most practical and are frequently discussed in synthetic literature. These involve either the late-stage amination of a chloro-precursor or the hydrolysis of a corresponding acetonitrile derivative.

Key Synthetic Pathways



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 339195-51-6 | 2-(6-Aminopyridin-2-yl)acetic acid - Moldb [moldb.com]
- To cite this document: BenchChem. [Technical Support Center: Synthesis of 2-(6-Aminopyridin-2-yl)acetic acid]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1520037#improving-the-yield-of-2-6-aminopyridin-2-yl-acetic-acid-synthesis>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com